

# Technical Support Center: Optimizing Sulperazone Dosage in Preclinical Animal Studies

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## Compound of Interest

Compound Name: *Sulperazone*

Cat. No.: *B1668860*

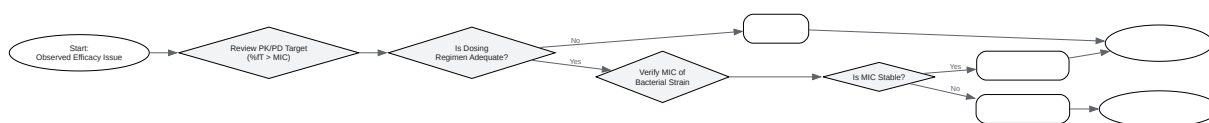
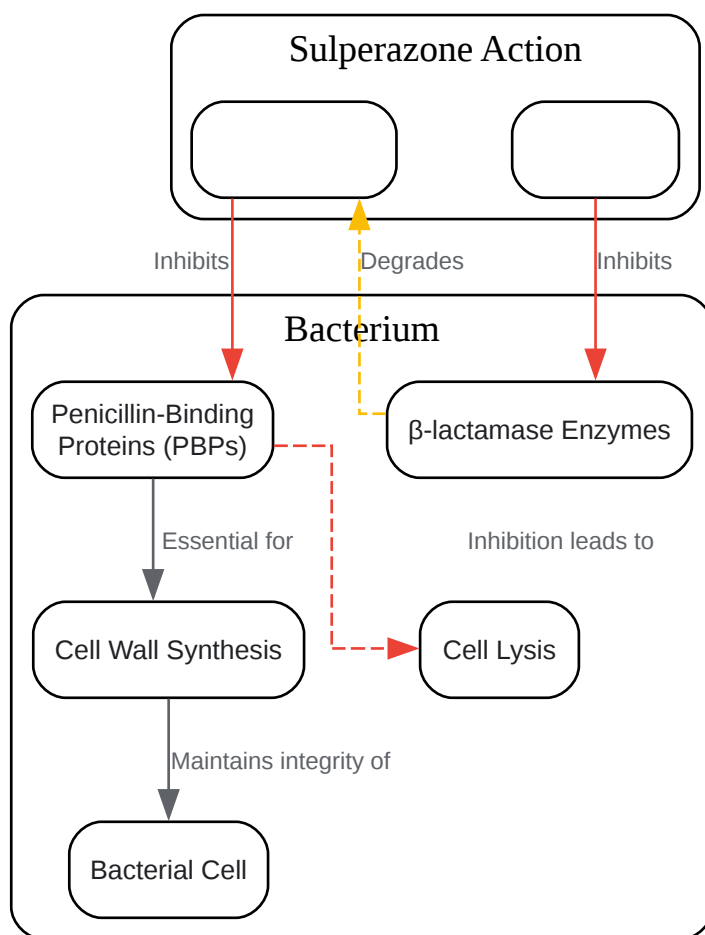
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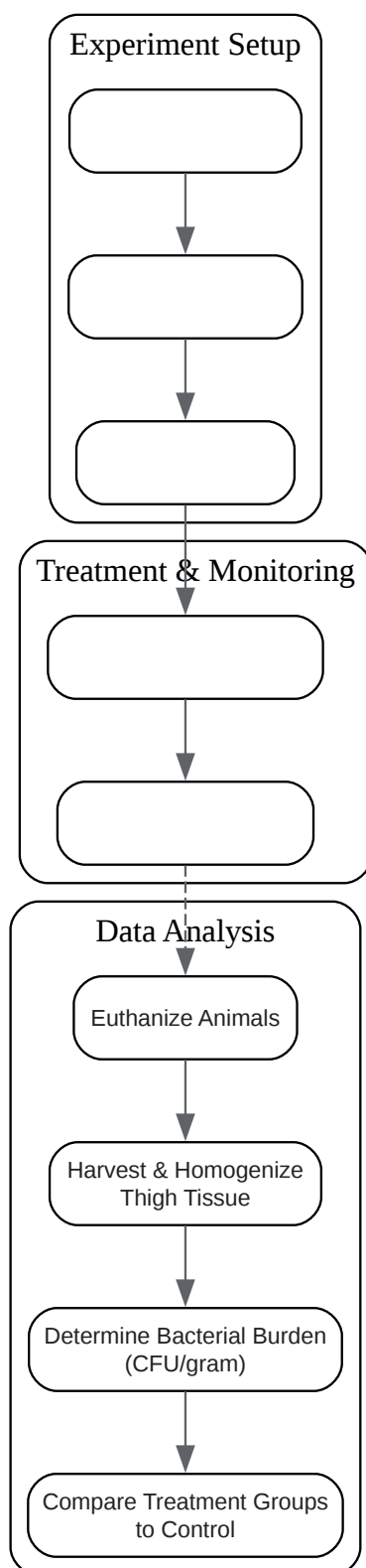
Welcome to the technical support center for **sulperazone** (cefoperazone/sulbactam) preclinical research. This guide is designed to assist researchers, scientists, and drug development professionals in optimizing **sulperazone** dosage in animal studies by providing answers to frequently asked questions and troubleshooting common experimental issues.

## Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of action for **sulperazone**?

A1: **Sulperazone** is a combination drug consisting of cefoperazone and sulbactam. Cefoperazone is a third-generation cephalosporin antibiotic that inhibits the synthesis of the bacterial cell wall, a critical component for bacterial survival.<sup>[1][2]</sup> Sulbactam is a  $\beta$ -lactamase inhibitor.<sup>[1][2]</sup> Many resistant bacteria produce  $\beta$ -lactamase enzymes that inactivate  $\beta$ -lactam antibiotics like cefoperazone.<sup>[1][2]</sup> Sulbactam irreversibly binds to and inactivates these enzymes, thereby protecting cefoperazone from degradation and enhancing its antibacterial efficacy, particularly against resistant strains.<sup>[1][2]</sup>





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## References

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- 2. nbinnno.com [nbinnno.com]
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